

"handling and storage protocols for N-pyridazin-4-ynitramide"

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Compound of Interest

Compound Name: *N-pyridazin-4-ynitramide*

Cat. No.: *B15196470*

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Application Notes and Protocols for N-pyridazin-4-ynitramide

Disclaimer: No specific handling, storage, or safety data for **N-pyridazin-4-ynitramide** was found in publicly available literature or safety data sheets. The following protocols and data are based on general principles for handling novel, potentially energetic, and biologically active heterocyclic nitramide compounds. Researchers must exercise extreme caution and perform a thorough risk assessment before handling this compound.

Introduction

N-pyridazin-4-ynitramide is a heterocyclic compound containing a nitramide group ($-\text{NHNO}_2$) attached to a pyridazine ring. The presence of the nitramide group suggests that the compound may be energetic and requires careful handling. The pyridazine moiety is a common scaffold in medicinal chemistry, indicating potential biological activity. These application notes provide a general framework for the safe handling, storage, and preliminary characterization of this novel compound.

Predicted Physicochemical and Hazard Data

Due to the lack of experimental data, the following table summarizes the predicted properties and potential hazards of **N-pyridazin-4-ynitramide** based on its chemical structure.

Property	Predicted Value/Information	Basis of Prediction
Molecular Formula	C4H3N5O2	Based on the chemical name "N-pyridazin-4-ynitramide".
Molecular Weight	153.10 g/mol	Calculated from the molecular formula.
Appearance	Likely a crystalline solid.	Common for similar small organic molecules.
Solubility	Potentially soluble in polar organic solvents (e.g., DMSO, DMF).	Based on the polar nature of the pyridazine and nitramide groups.
Thermal Stability	Potentially unstable, especially at elevated temperatures.	Nitramide-containing compounds can be thermally sensitive and potentially explosive.
Explosive Hazard	High. The nitramide group is a known explosophore.	The presence of the -NHNO2 group is a strong indicator of explosive potential.
Toxicity	Unknown. Assume high toxicity.	Many nitrogen-containing heterocyclic compounds and nitro compounds have biological effects.
Handling Precautions	Use personal protective equipment (PPE), work in a fume hood.	Standard practice for handling unknown and potentially hazardous chemicals.

Experimental Protocols

The following are generalized protocols for the initial synthesis and characterization of **N-pyridazin-4-ynitramide**.

3.1. General Synthesis Protocol (Hypothetical)

This protocol is a hypothetical pathway for the synthesis of **N-pyridazin-4-ynitramide** and should be adapted and optimized with extreme caution.

- Nitration of 4-aminopyridazine:
 - Dissolve 4-aminopyridazine in a suitable solvent (e.g., concentrated sulfuric acid) at a low temperature (e.g., 0-5 °C).
 - Slowly add a nitrating agent (e.g., a mixture of concentrated nitric acid and sulfuric acid) dropwise while maintaining the low temperature.
 - Stir the reaction mixture for a specified time until the reaction is complete (monitor by TLC).
 - Carefully quench the reaction by pouring it over ice.
 - Neutralize the solution with a base (e.g., sodium bicarbonate) to precipitate the product.
 - Filter the crude product, wash with cold water, and dry under vacuum.
- Purification:
 - Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain the pure **N-pyridazin-4-ynitramide**.
 - Alternatively, use column chromatography for purification, though care must be taken due to the potential instability of the compound.

3.2. Structural Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve a small, precise amount of the purified compound in a suitable deuterated solvent (e.g., DMSO-d₆).
 - Acquire ¹H and ¹³C NMR spectra to confirm the chemical structure.
- Mass Spectrometry (MS):

- Analyze the purified compound using a high-resolution mass spectrometer to determine the exact mass and confirm the molecular formula.
- Infrared (IR) Spectroscopy:
 - Acquire an IR spectrum of the solid compound to identify characteristic functional groups, such as the N-H, N=N, and NO₂ stretches.

3.3. Stability Assessment (Small Scale)

CAUTION: Perform these tests on a very small scale (milligrams) behind a blast shield.

- Thermal Stability (Differential Scanning Calorimetry - DSC):
 - Place a small amount (1-2 mg) of the compound in an aluminum DSC pan.
 - Heat the sample at a controlled rate (e.g., 10 °C/min) to determine the decomposition temperature and energy release. A sharp exotherm indicates thermal instability.
- Impact and Friction Sensitivity:
 - If specialized equipment is available, perform standard impact and friction tests to assess the mechanical sensitivity of the compound. If not available, assume the compound is sensitive to shock and friction.

Handling and Storage Protocols

4.1. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Flame-retardant lab coat and closed-toe shoes.

4.2. Engineering Controls

- Fume Hood: All work with **N-pyridazin-4-yl nitramide** must be performed in a certified chemical fume hood.

- **Blast Shield:** Use a blast shield for any reactions or heating of the compound.
- **Ventilation:** Ensure adequate ventilation to prevent the accumulation of vapors or dust.

4.3. Handling Procedures

- **Small Quantities:** Handle only small quantities of the material at a time.
- **Avoid Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.
- **Avoid Shock and Friction:** Do not grind, scrape, or subject the material to impact or friction. Use compatible spatulas (e.g., plastic or wood).
- **Dispensing:** When weighing or transferring the solid, use appropriate tools to minimize dust generation.

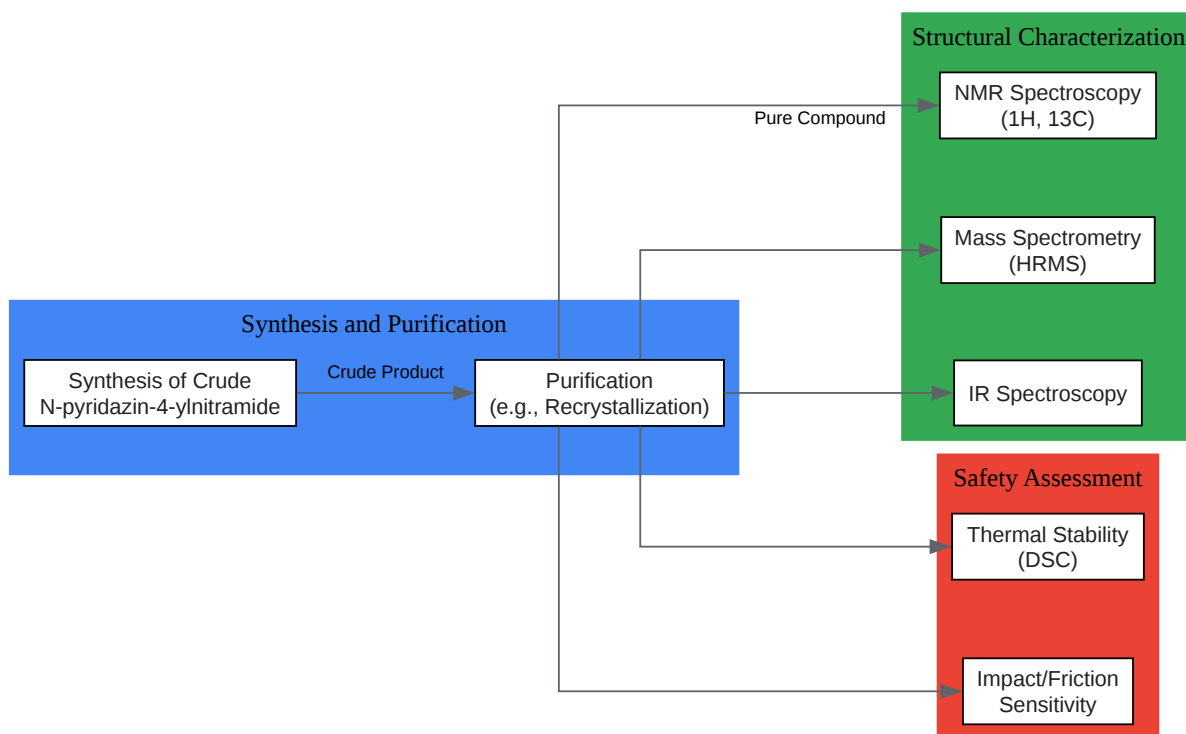
4.4. Storage

- **Container:** Store in a tightly sealed, clearly labeled container.
- **Location:** Store in a cool, dry, well-ventilated area away from incompatible materials. Store in a secondary container.
- **Temperature:** Store at a controlled room temperature, avoiding excessive heat.
- **Incompatibilities:** Store away from strong acids, bases, oxidizing agents, and reducing agents.

4.5. Spill and Waste Disposal

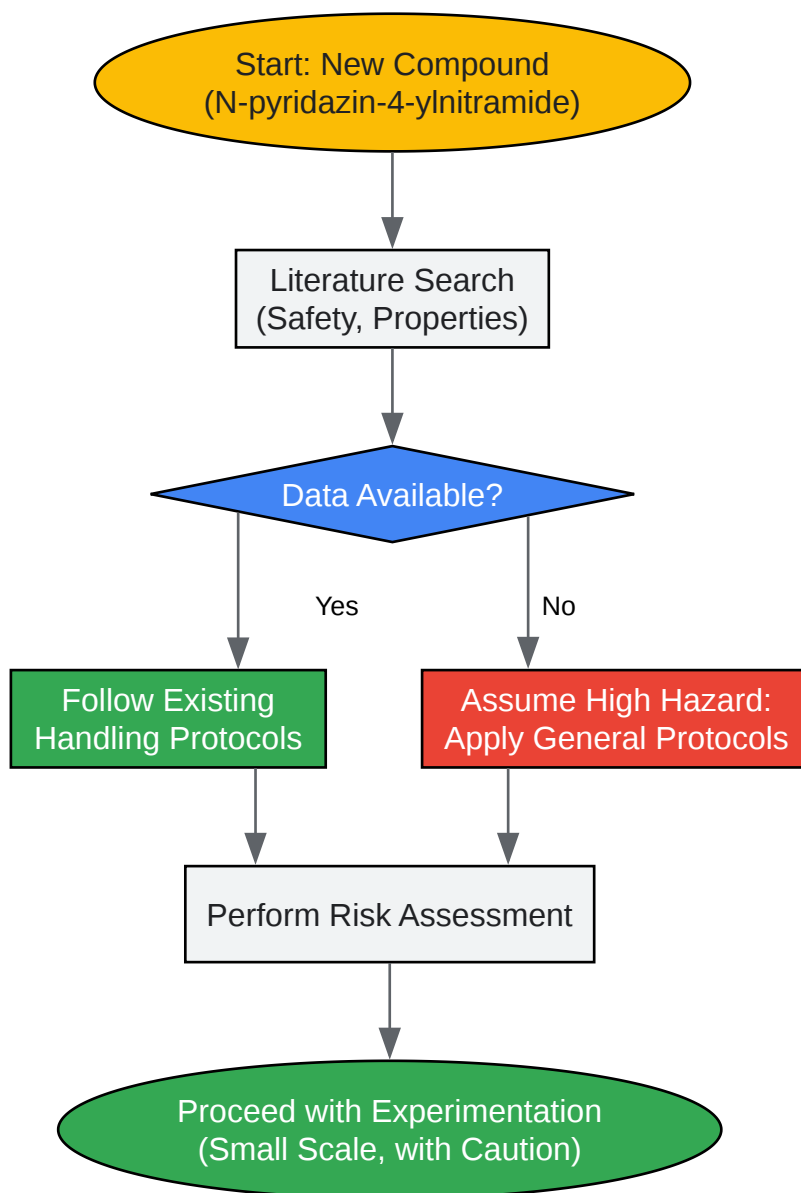
- **Spill:** In case of a small spill, carefully sweep up the solid material with non-sparking tools, place it in a labeled container for disposal, and clean the area with a suitable solvent.
- **Waste Disposal:** Dispose of waste in accordance with all local, state, and federal regulations for hazardous and potentially explosive materials. Do not mix with other chemical waste.

Visualizations



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Caption: Experimental workflow for a novel compound.



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Caption: Hazard assessment for an unknown chemical.

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